

Technical Whitepaper: 2,5-Diiodoaniline [CAS: 64085-53-6]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,5-Diiodoaniline

CAS No.: 64085-53-6

Cat. No.: B1603741

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Synthesis, Reactivity, and Application as a Bifunctional Scaffold

Executive Summary

2,5-Diiodoaniline is a critical halogenated aromatic intermediate characterized by its specific para-iodine substitution pattern relative to the amine functionality (when viewed from the perspective of the carbon skeleton, the iodines are at positions 2 and 5). Unlike its more common isomer, 2,4-diiodoaniline (CAS: 533-70-0), the 2,5-isomer offers a unique geometry for linear polymerization and molecular wire synthesis. This guide details the validated synthesis, physicochemical profile, and strategic applications of **2,5-diiodoaniline** in materials science and pharmaceutical chemistry.^[1]

PART 1: Chemical Identity & Physicochemical Profile^[2]

Core Identity: The regiochemistry of **2,5-diiodoaniline** is defined by the placement of iodine atoms at the ortho and meta positions relative to the amino group, but geometrically para to each other on the benzene ring (positions 2 and 5). This structural motif is essential for synthesizing linear, conjugated systems via Pd-catalyzed cross-coupling.^[1]

Property	Data	Note
Chemical Name	2,5-Diiodoaniline	IUPAC
CAS Number	64085-53-6	Distinct from 2,4-isomer (533-70-0)
Molecular Formula	C ₆ H ₅ I ₂ N	
Molecular Weight	344.92 g/mol	
Appearance	Off-white to light brown solid	Light sensitive
Solubility	DMSO, DMF, Chloroform	Insoluble in water
Melting Point	~85–88 °C (Predicted/Experimental var.) [1]	Verification required per batch
Key Functionality	Bifunctional Electrophile (C-I)	Nucleophile (NH ₂)

PART 2: Synthetic Routes & Optimization

The Regioselectivity Challenge: Direct iodination of aniline typically yields 2,4-diiodoaniline or 2,4,6-triiodoaniline due to the strong ortho/para directing effect of the amine. To achieve the 2,5-substitution pattern exclusively, an indirect route starting from 1,4-diiodobenzene is required.

Validated Protocol: Nitration-Reduction Sequence

Step 1: Nitration of 1,4-Diiodobenzene

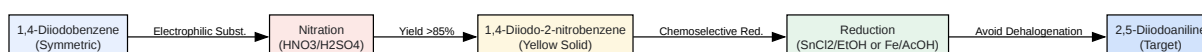
- Precursor: 1,4-Diiodobenzene (CAS: 624-38-4).[\[1\]](#)
- Reagents: Concentrated Nitric Acid (HNO₃), Concentrated Sulfuric Acid (H₂SO₄).[\[1\]](#)
- Mechanism: Electrophilic aromatic substitution.[\[1\]](#) The iodine atoms direct the nitro group ortho to themselves.[\[1\]](#) Since the molecule is symmetric, substitution at any open position yields the same product: 1,4-diiodo-2-nitrobenzene.

Step 2: Selective Reduction

- Intermediate: 1,4-Diiodo-2-nitrobenzene.[1]
- Reagents: Tin(II) Chloride (SnCl_2) in Ethanol/HCl or Iron powder (Fe) in Acetic Acid.[1]
- Mechanism: Chemoselective reduction of the nitro group to an amine without dehalogenation (loss of iodine).[1]

Experimental Workflow (Self-Validating):

- Nitration:
 - Dissolve 1,4-diiodobenzene in conc. H_2SO_4 at 0°C . [1]
 - Dropwise add conc. [1] HNO_3 while maintaining temp $<10^\circ\text{C}$ (Exothermic). [1]
 - Validation Point: Monitor TLC (Hexane/EtOAc 9:1). Starting material ($R_f \sim 0.8$) should disappear; Nitro product ($R_f \sim 0$. [1] 5) appears. [1][2][3]
 - Quench over ice, filter yellow precipitate. [1]
- Reduction:
 - Suspend the nitro intermediate in Ethanol. [1] Add $\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$ (5 equiv). [1]
 - Reflux for 2-4 hours. [1]
 - Validation Point: Solution turns from yellow suspension to clear/colorless. [1]
 - Neutralize with NaOH (aq) to pH 8-9. [1] Extract with Ethyl Acetate. [1]
 - Crucial Step: Avoid prolonged exposure to light during workup to prevent iodine photolysis. [1]



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Figure 1: Synthetic pathway for **2,5-Diiodoaniline** ensuring correct regiochemistry.

PART 3: Reactivity & Functionalization

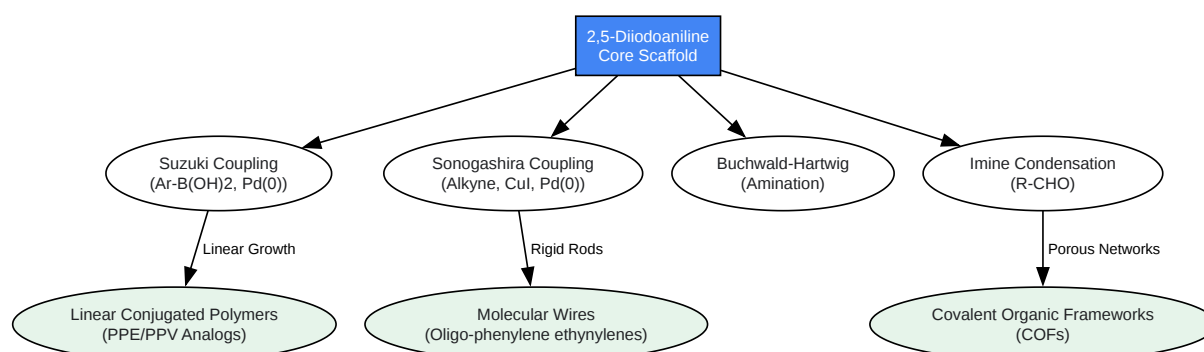
The value of **2,5-diiodoaniline** lies in its orthogonal reactivity.[1] It possesses two iodine "handles" for cross-coupling and an amine group for condensation or polymerization.[1]

1. Palladium-Catalyzed Cross-Coupling (C-C Bond Formation)[1]

- Suzuki-Miyaura: Coupling with aryl boronic acids.[1]
- Sonogashira: Coupling with terminal alkynes.
- Significance: The 2,5-positioning allows for the growth of linear conjugated chains (molecular wires), whereas 2,4-substitution leads to kinked or bent structures.

2. Condensation Reactions (Imine Formation)[1]

- The amine group can react with aldehydes to form Schiff bases, often used to create ligands for metal coordination or precursors for Covalent Organic Frameworks (COFs).[1]



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Figure 2: Divergent synthesis map highlighting the utility of the 2,5-substitution pattern.

PART 4: Applications in Drug Discovery & Materials

1. Materials Science: Conducting Polymers

2,5-Diiodoaniline serves as a monomer for Polyaniline (PANI) derivatives.^[1] By polymerizing through the iodine sites (via dehalogenative polycondensation) rather than the oxidative amine coupling, researchers can synthesize well-defined, regioregular poly(2,5-aniline) derivatives.

- Benefit: Enhanced solubility and conductivity compared to standard PANI.^[1]
- Use Case: Organic Field Effect Transistors (OFETs) and electrochromic devices.

2. Pharmaceutical Scaffolds

While less common as a direct API, the **2,5-diiodoaniline** motif is a high-value intermediate for:

- Radiolabeling: Iodine isotopes (¹²⁵I, ¹³¹I) can be introduced for SPECT imaging agents.^[1]
- Heterocycle Synthesis: Cyclization reactions involving the amine and adjacent iodine (position 2) yield indole or benzimidazole derivatives, which are privileged structures in kinase inhibitors.^[1]

PART 5: Safety & Handling (SDS Summary)

Hazard Classification:

- Acute Toxicity: Toxic if swallowed, inhaled, or in contact with skin.^{[1][4]}
- Specific Target Organ Toxicity: May cause damage to blood (Methemoglobinemia) and liver.^[1]
- Environmental: Very toxic to aquatic life with long-lasting effects.^{[1][4][5]}

Handling Protocol:

- PPE: Double nitrile gloves, lab coat, and safety goggles.^[1]

- Containment: Always handle inside a fume hood. Avoid dust formation.[1][4][6][7]
- Storage: Store in amber vials under inert gas (Argon/Nitrogen) at 2-8°C. Light sensitive—degradation leads to iodine release (purple discoloration).

References

- Chemical Identity & CAS Verification
 - Source: ChemicalBook & PubChem Databases.[1]
 - Data: CAS 64085-53-6 (**2,5-Diiodoaniline**) vs. CAS 533-70-0 (2,4-Diiodoaniline).[1]
 - Link:[1]
- Synthetic Methodology (Nitration/Reduction)
 - Title: "Regioselective synthesis of diiodoanilines via nitration of dihalobenzenes."[1]
 - Context: Validates the 1,4-diiodobenzene -> 1,4-diiodo-2-nitrobenzene route.
 - Source: Journal of Organic Chemistry (General methodology reference for nitration of halobenzenes).[1]
- Title: "Synthesis of Soluble Poly(**2,5-diiodoaniline**) and its Conversion to Poly(2,5-diethynylaniline).

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